

# Unveiling Aglaine B: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aglaine B*  
Cat. No.: *B15591331*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Aglaine B** is a naturally occurring bisamide compound isolated from plants of the *Aglaia* genus. This technical guide provides a concise summary of its core physicochemical properties. While comprehensive biological data for **Aglaine B** remains limited in publicly accessible literature, this document serves as a foundational resource, outlining its molecular identity. Further research is warranted to fully elucidate its bioactivity and potential therapeutic applications.

## Physicochemical Properties

**Aglaine B** has been identified and characterized with the following molecular and physical properties. This data is essential for its use as a reference standard in analytical studies and as a starting point for synthetic chemistry efforts.

Property	Value	Source
Molecular Formula	C <sub>36</sub> H <sub>42</sub> N <sub>2</sub> O <sub>8</sub>	[1][2]
Molecular Weight	630.73 g/mol	[1][2]
Class	Bisamide	[3]
Natural Source	<i>Aglaia argentea</i>	[3]

## Biological Activity

Currently, there is a notable absence of specific, in-depth biological activity data for **Aglaine B** in peer-reviewed literature. However, the *Aglaia* genus, from which **Aglaine B** is derived, is a rich source of bioactive compounds, particularly rocaglamides (also known as flavaglines) and various triterpenoids.<sup>[4][5]</sup> These related compounds have demonstrated a range of biological effects, including:

- **Cytotoxic Activity:** Many compounds isolated from *Aglaia* species have shown potent cytotoxicity against various cancer cell lines.<sup>[4][5]</sup>
- **Insecticidal Properties:** Extracts from *Aglaia* plants and isolated constituents have been investigated for their insecticidal effects.<sup>[4]</sup>

It is plausible that **Aglaine B** may exhibit similar biological activities, but dedicated experimental studies are required to confirm this and to determine its potency and mechanism of action.

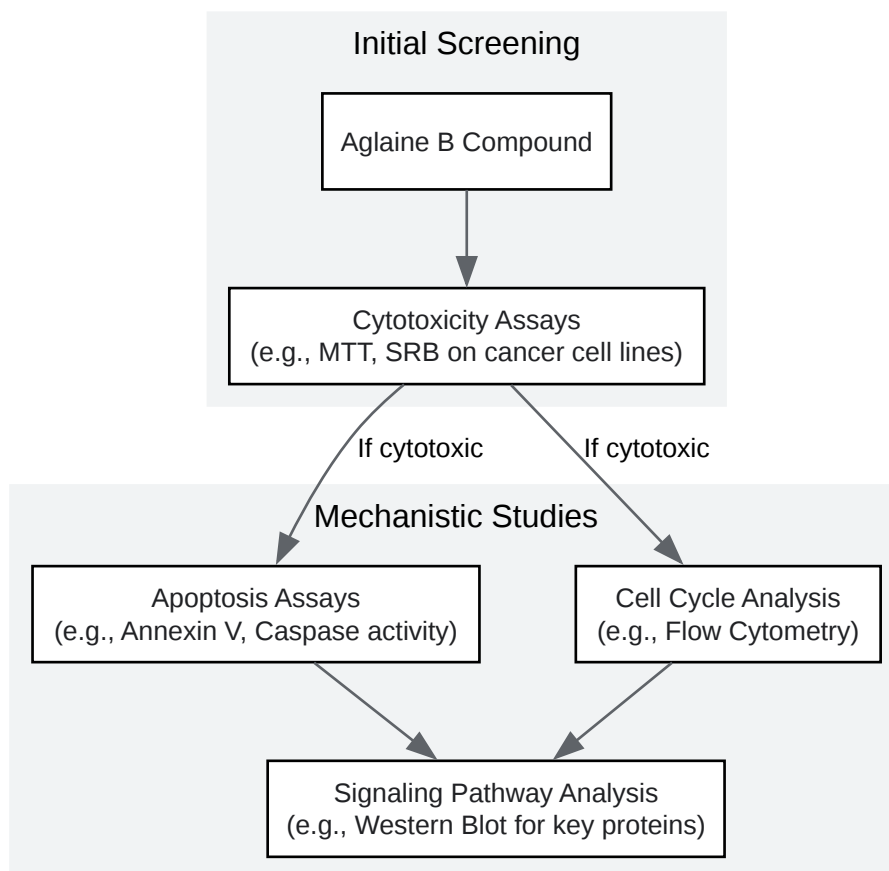
## Experimental Protocols

Due to the lack of published research detailing the biological activities of **Aglaine B**, specific experimental protocols for its study are not available. However, researchers interested in investigating this compound can adapt established methodologies used for characterizing similar natural products.

## General Workflow for Biological Screening

A logical workflow for the initial biological evaluation of **Aglaine B** is proposed below. This workflow is designed to first assess its cytotoxic potential, a common activity for compounds from this genus, and then to explore its mechanism of action.

Figure 1. Proposed Experimental Workflow for Aglaine B

[Click to download full resolution via product page](#)

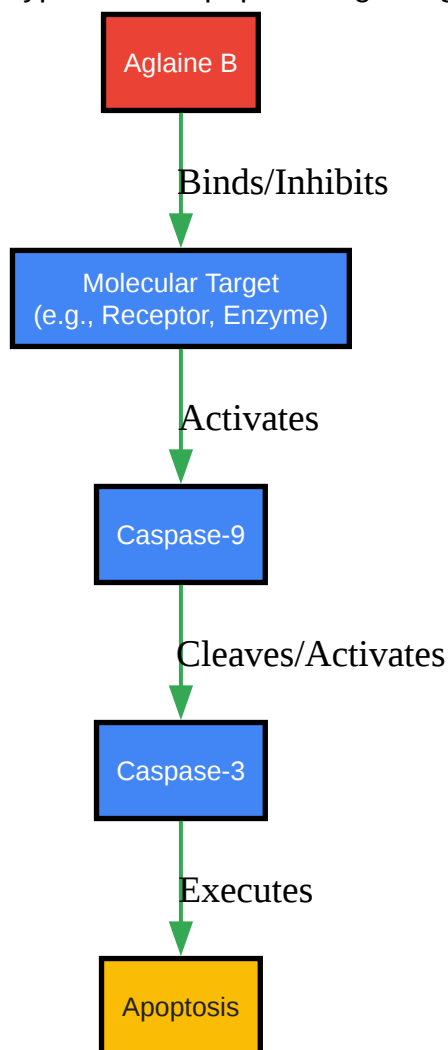
Caption: Proposed workflow for the biological evaluation of **Aglaine B**.

## Signaling Pathways

As the mechanism of action for **Aglaine B** is currently unknown, no specific signaling pathways can be definitively associated with it. Should initial screenings reveal cytotoxic or other biological activities, subsequent research would be necessary to identify the molecular targets and signaling cascades involved.

For illustrative purposes, should **Aglaine B** be found to induce apoptosis via a common pathway, a hypothetical signaling cascade could be visualized as follows. This diagram is purely speculative and serves as an example of how such a pathway could be represented.

Figure 2. Hypothetical Apoptotic Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Example of a hypothetical signaling pathway for **Aglaine B**.

## Conclusion and Future Directions

**Aglaïne B** is a structurally defined bisamide from *Aglaia argentea* with a known molecular formula and weight. While its biological profile is currently undefined, its origin suggests potential for cytotoxic and other activities characteristic of compounds from this genus. The scientific community is encouraged to undertake further investigation to uncover the biological functions and therapeutic potential of this natural product. Future research should focus on comprehensive screening for various biological activities, and for any identified activities, subsequent studies should aim to elucidate the mechanism of action and relevant signaling pathways.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Update on Phytochemical and Biological Studies on Rocaglate Derivatives from *Aglaia* Species - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Isolation and Structure Elucidation of Bioactive Secondary Metabolites from ... - Triana Hertiani - Google ブックス [books.google.co.jp]
- 3. media.neliti.com [media.neliti.com]
- 4. Phytochemistry and biological activities of *Aglaia* species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling Aglaïne B: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591331#aglaïne-b-molecular-formula-and-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)